

3-Deazauridine mechanism of action

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Compound of Interest

Compound Name: 3-Deazauridine

Cat. No.: B583639

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An In-depth Technical Guide to the Mechanism of Action of **3-Deazauridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

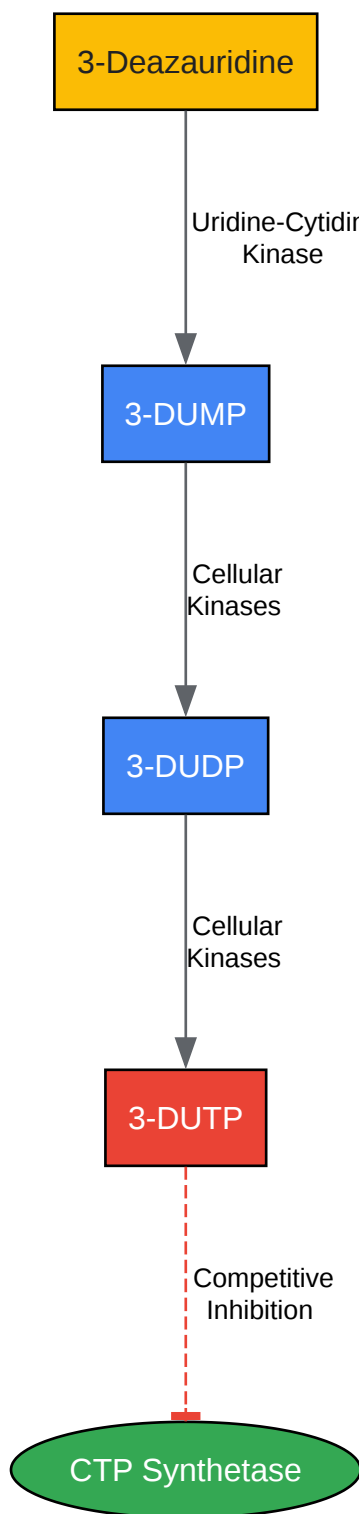
3-Deazauridine (3-DU, NSC 126849) is a synthetic pyrimidine nucleoside analog of uridine with established antitumor and antiviral properties.^{[1][2]} Its primary mechanism of action revolves around the disruption of pyrimidine biosynthesis, leading to the inhibition of nucleic acid synthesis and subsequent cell growth arrest. This technical guide provides a comprehensive overview of the molecular mechanisms of **3-Deazauridine**, detailing its metabolic activation, primary and secondary cellular targets, and the downstream consequences on cellular metabolism. This document includes quantitative data on its biological activity, detailed experimental protocols for studying its mechanism, and visualizations of the key pathways involved.

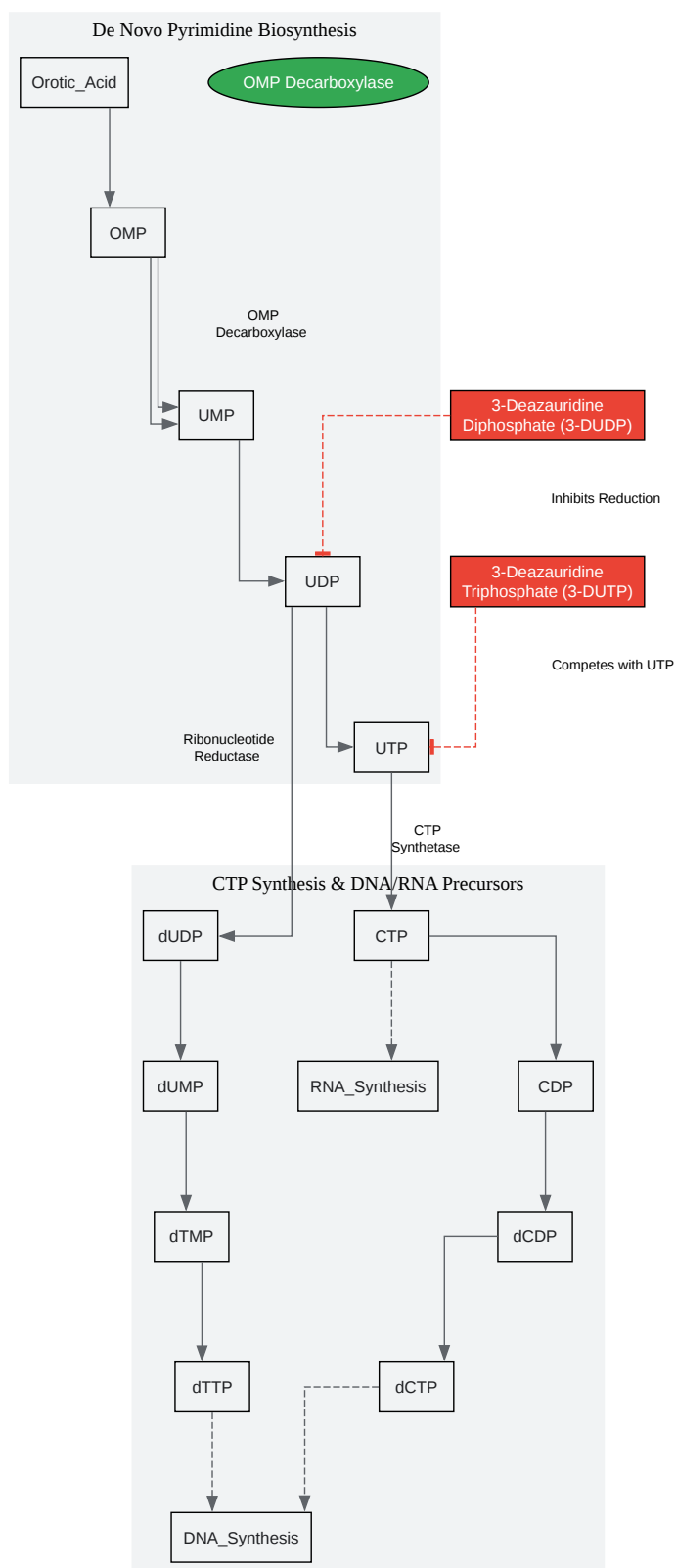
Core Mechanism of Action: Inhibition of CTP Synthetase

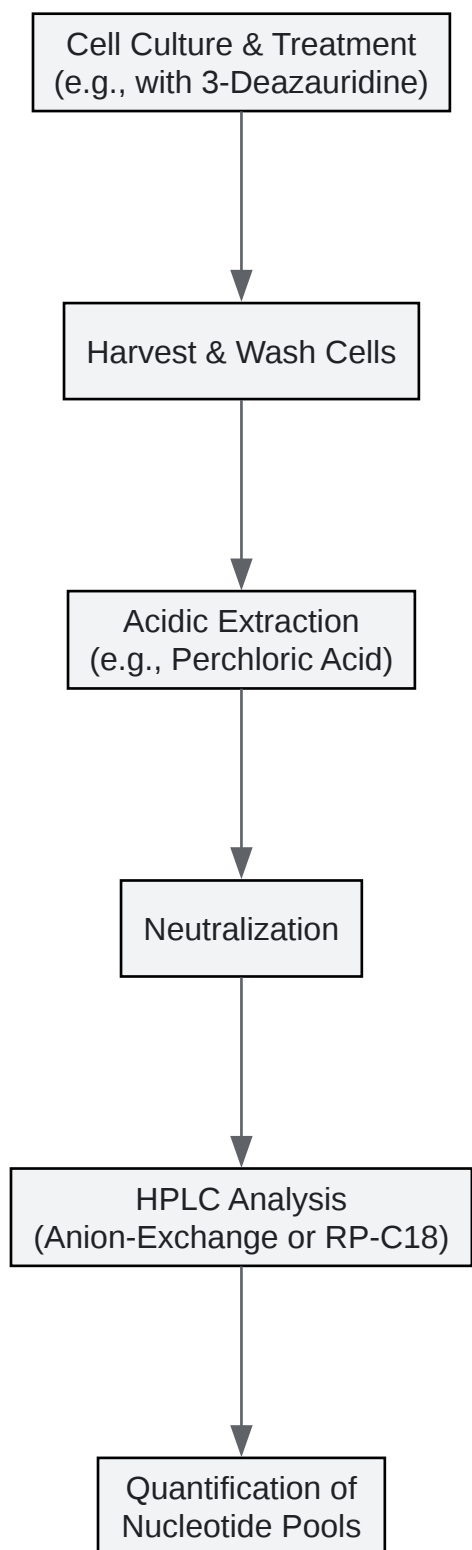
The central mechanism of **3-Deazauridine**'s biological activity is its potent inhibition of CTP synthetase, the enzyme responsible for the de novo synthesis of cytidine triphosphate (CTP) from uridine triphosphate (UTP).^{[3][4][5]} This process is critical for cellular proliferation, as CTP is an essential precursor for the synthesis of RNA, DNA, and phospholipids.^[6]

Cellular Uptake and Metabolic Activation

3-Deazauridine is transported into the cell where it undergoes intracellular phosphorylation by cellular kinases to its active forms: **3-deazauridine** 5'-monophosphate (3-DUMP), **3-deazauridine** 5'-diphosphate (3-DUDP), and **3-deazauridine** 5'-triphosphate (3-DUTP).[3] The triphosphate form, 3-DUTP, is the primary active metabolite responsible for the inhibition of CTP synthetase.[3]







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